

# Environmental Fate of N-Nitrosoglyphosate in Soil: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Nitrosoglyphosate sodium*

Cat. No.: *B11931006*

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## Executive Summary

N-Nitrosoglyphosate (NNG) is a nitrosamine derivative of glyphosate, the world's most widely used herbicide. While the environmental fate of glyphosate has been extensively studied, specific data on the behavior of NNG in soil is notably scarce in publicly available scientific literature. This technical guide synthesizes the current understanding of NNG's potential environmental fate in soil, drawing inferences from the known properties of glyphosate and other N-nitrosamines. It also provides detailed, standardized experimental protocols that are essential for generating the much-needed quantitative data on NNG's degradation, sorption, and leaching in soil. The formation of NNG in soil is a key consideration, arising from the reaction of glyphosate with nitrites. This guide outlines the potential pathways of its dissipation and the methodologies required to rigorously assess its environmental risk.

## Introduction

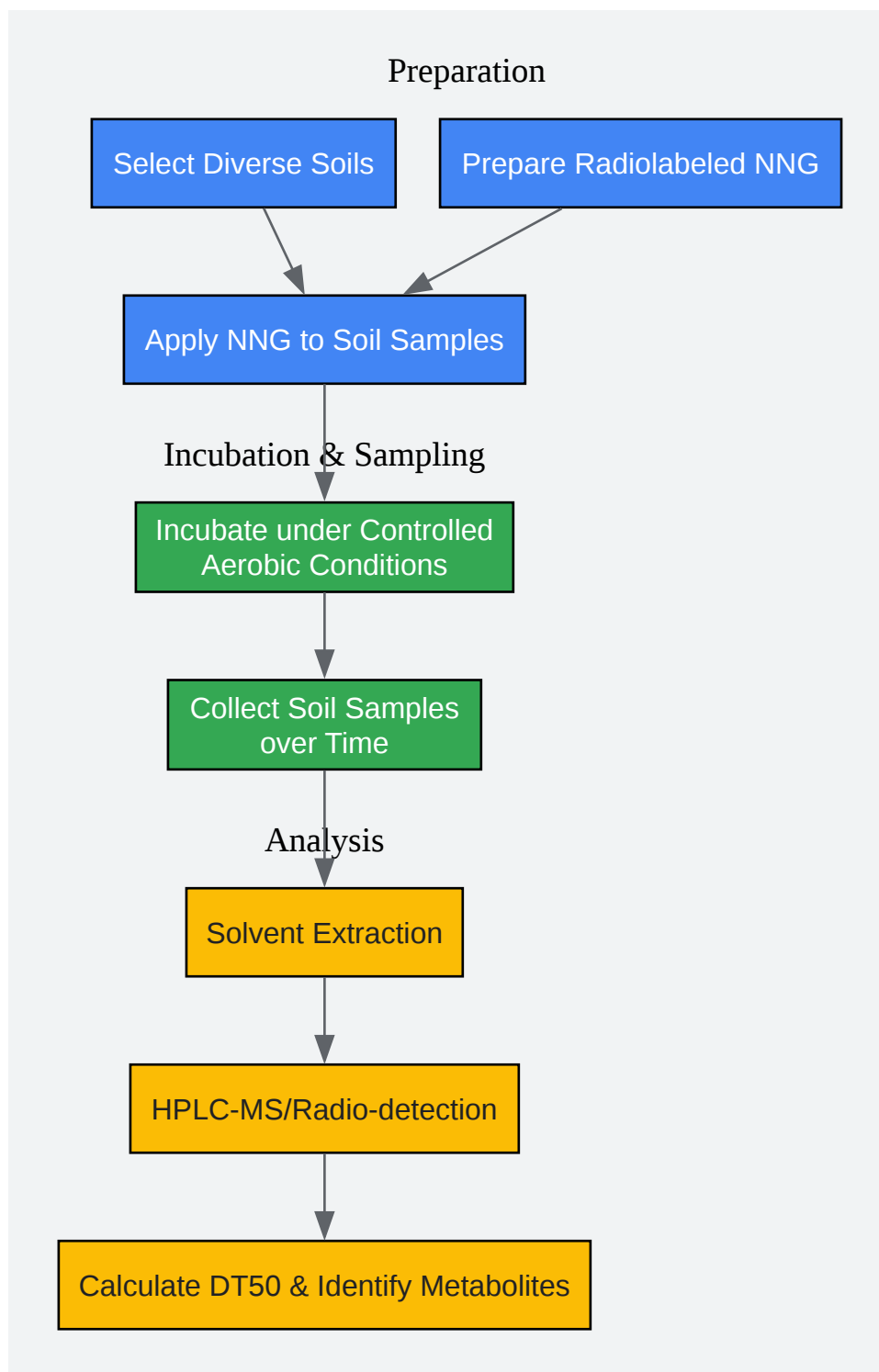
N-Nitrosoglyphosate (NNG) is recognized as a potentially toxic impurity and a degradation product of glyphosate.<sup>[1]</sup> Its formation can occur in soil under conditions where both glyphosate and nitrite are present.<sup>[1]</sup> Concerns regarding N-nitrosamines as a class of compounds, many of which are potent carcinogens, necessitate a thorough understanding of the environmental fate of NNG. However, a comprehensive review of the scientific literature reveals a significant data gap regarding the specific degradation kinetics, sorption characteristics, and leaching potential of NNG in soil environments.

This guide provides a framework for understanding the potential behavior of NNG in soil by examining the well-documented fate of its parent compound, glyphosate, and the general behavior of other N-nitrosamines. Furthermore, it details the standardized experimental protocols from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Chemical Safety and Pollution Prevention (OCSPP) that are critical for generating the necessary quantitative data to perform a robust environmental risk assessment of NNG.

## Formation of N-Nitrosoglyphosate in Soil

The primary pathway for the formation of N-Nitrosoglyphosate in the soil environment is the reaction of glyphosate with nitrite ions ( $\text{NO}_2^-$ ). This reaction, known as nitrosation, is influenced by several soil properties.

- **Presence of Precursors:** The fundamental requirement for NNG formation is the simultaneous presence of glyphosate and nitrite in the soil. Glyphosate is introduced through agricultural practices, while nitrites are naturally occurring intermediates in the nitrogen cycle, formed during the nitrification of ammonia.
- **Soil pH:** The nitrosation of secondary amines is generally favored under acidic conditions.
- **Organic Matter:** The presence of organic matter can influence the availability of both glyphosate and nitrites, potentially impacting the rate of NNG formation.[\[2\]](#)
- **Microbial Activity:** Soil microorganisms play a crucial role in the nitrogen cycle and can influence nitrite concentrations.



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)